

Physical properties of 6-Bromohexanal (boiling point, density)

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Compound of Interest

Compound Name: 6-Bromohexanal

Cat. No.: B1279084

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Technical Guide: Physical Properties of 6-Bromohexanal

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **6-Bromohexanal**, specifically its boiling point and density. The information is compiled to assist researchers and professionals in drug development and other scientific fields where this compound is of interest.

Core Physical Properties

The physical characteristics of **6-Bromohexanal** are crucial for its handling, application in synthetic chemistry, and for purification processes. Below is a summary of its key physical data.

Data Presentation

Physical Property	Value	Conditions
Boiling Point	72-75 °C	at 1.5 Torr[1]
207.2 ± 23.0 °C (predicted)	at 760 mmHg[2]	
Density	1.0192 g/cm ³	at 25 °C[1]
1.3 ± 0.1 g/cm ³ (predicted)	Not specified[2]	

Experimental Methodologies

While specific experimental protocols for the determination of **6-Bromohexanal**'s physical properties are not extensively detailed in the available literature, standard organic chemistry techniques are applicable.

Determination of Boiling Point

The boiling point of a liquid, such as **6-Bromohexanal**, can be determined using several established laboratory methods. A common and effective technique is the Thiele tube method, which is suitable for small sample volumes.

General Protocol using a Thiele Tube:

- A small amount of the **6-Bromohexanal** sample is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
- The test tube is attached to a thermometer.
- The entire assembly is heated in a Thiele tube containing a high-boiling point oil.
- As the temperature rises, a steady stream of bubbles will emerge from the open end of the capillary tube.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is recorded as the temperature at which the liquid sample begins to enter the capillary tube.

Alternatively, for larger sample sizes, a simple distillation apparatus can be used. The temperature at which the liquid consistently condenses on the thermometer bulb during distillation corresponds to its boiling point at the recorded atmospheric pressure.

Determination of Density

The density of liquid **6-Bromohexanal** can be determined by measuring the mass of a known volume of the substance.

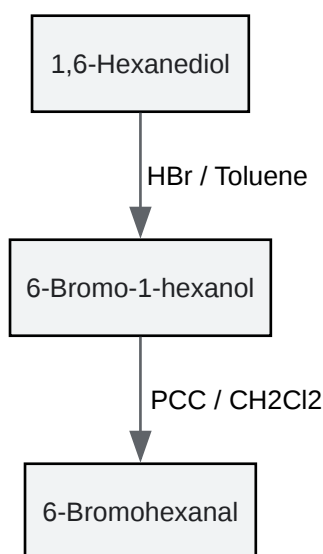
General Protocol:

- An empty, dry graduated cylinder or pycnometer is weighed on an analytical balance.
- A known volume of **6-Bromohexanal** is carefully added to the graduated cylinder or pycnometer.
- The container with the sample is then re-weighed.
- The mass of the **6-Bromohexanal** is calculated by subtracting the mass of the empty container from the mass of the container with the sample.
- The density is then calculated by dividing the mass of the sample by its volume. For accurate results, the temperature at which the measurement is taken should be recorded.

Synthesis Workflow

6-Bromohexanal is commonly synthesized via the oxidation of its corresponding alcohol, 6-bromo-1-hexanol. This precursor is typically prepared from 1,6-hexanediol. The overall synthetic pathway is a two-step process.

Experimental Workflow for the Synthesis of 6-Bromohexanal



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Caption: Synthesis pathway of **6-Bromohexanal**.

Step 1: Synthesis of 6-Bromo-1-hexanol from 1,6-Hexanediol

A common method for the selective monobromination of 1,6-hexanediol involves reacting it with hydrobromic acid in toluene. The water generated during the reaction is removed azeotropically using a Dean-Stark apparatus to drive the reaction to completion. The crude product is then purified, typically by vacuum distillation or column chromatography.

Step 2: Oxidation of 6-Bromo-1-hexanol to **6-Bromohexanal**

The synthesis of **6-Bromohexanal** is achieved through the oxidation of 6-bromo-1-hexanol. A mild oxidizing agent such as pyridinium chlorochromate (PCC) is often used to prevent over-oxidation to the carboxylic acid. The reaction is typically carried out in an anhydrous solvent like dichloromethane (CH₂Cl₂). Careful control of the reaction conditions is necessary to ensure a good yield of the desired aldehyde.

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References

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- 2. nbinno.com [nbinno.com]
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